

Essential Safety and Operational Guide for Handling C3a (70-77)

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Compound of Interest

Compound Name: C3a (70-77)

Cat. No.: B550063

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This document provides immediate safety and logistical information for researchers, scientists, and drug development professionals working with **C3a (70-77)**. The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

Product Information and Hazards

C3a (70-77) is a synthetic octapeptide corresponding to the C-terminal fragment of human complement component 3a (C3a).^{[1][2]} It mimics some of the biological activities of C3a, including induction of histamine release, contraction of smooth muscle tissue, and enhancement of vascular permeability.^{[1][3][4]} While one safety data sheet suggests no applicable hazards under the Globally Harmonized System (GHS), it is recommended that all chemicals be handled with caution. If the C3a is derived from human serum, appropriate precautions for handling human blood products must be observed.

Personal Protective Equipment (PPE)

To ensure personal safety and prevent contamination, the following PPE is mandatory when handling **C3a (70-77)**:

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Must conform to NIOSH (US) or EN 166 (EU) standards.
Hand Protection	Protective Gloves	Chemically resistant gloves (e.g., nitrile) should be worn.
Body Protection	Laboratory Coat	Wear a standard laboratory coat to protect skin and clothing.
Respiratory Protection	Respirator	A government-approved respirator may be necessary if handling the lyophilized powder and there is a risk of inhalation.

Handling and Storage

Proper handling and storage are critical to maintain the integrity of **C3a (70-77)** and to ensure the safety of laboratory personnel.

Handling:

- Avoid contact with eyes, skin, and clothing.
- Avoid inhalation of the lyophilized powder.
- Work in a well-ventilated area. A mechanical exhaust system may be required.
- Wash hands thoroughly after handling.
- Keep the substance away from ignition sources, heat, and flames.
- No smoking, drinking, or eating in the work area.

Storage:

- Store the peptide at -20°C for long-term stability.
- Some suppliers indicate that the product can be stored at room temperature in the continental US for short periods.
- Always refer to the Certificate of Analysis for specific storage recommendations.
- Keep away from strong oxidizing agents, strong bases, and strong acids.

First Aid Measures

In case of accidental exposure, follow these procedures immediately:

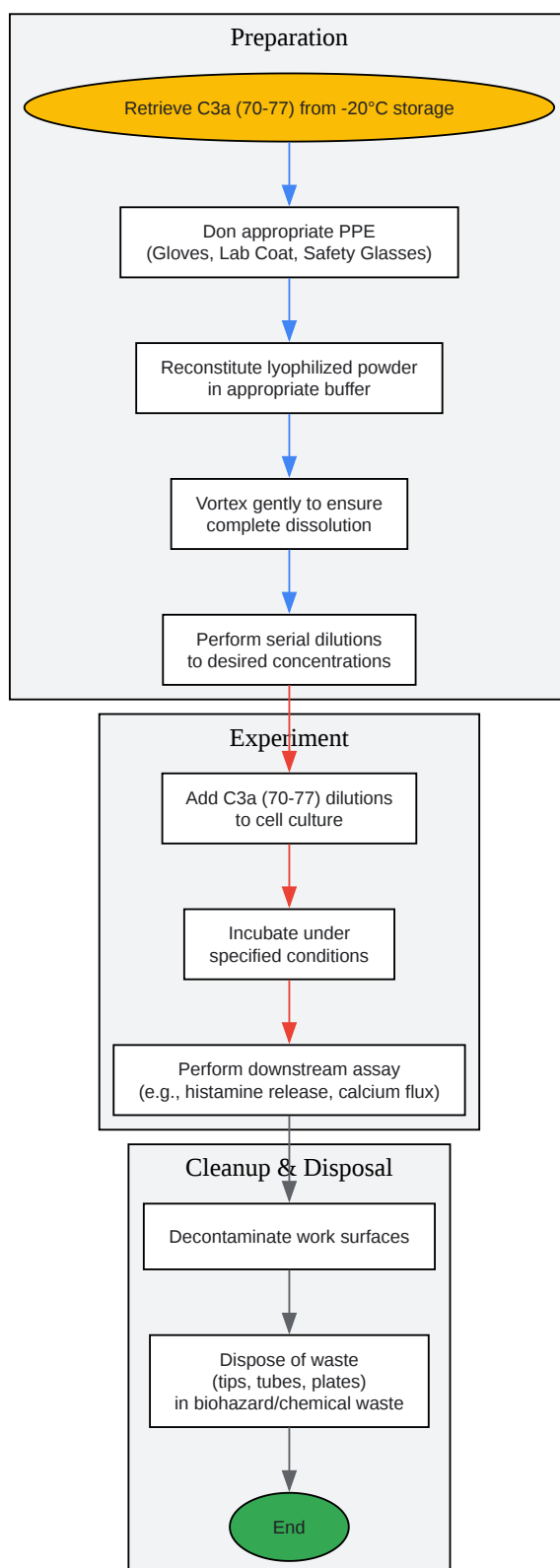
Exposure Route	First Aid Procedure
Skin Contact	Immediately wash the affected area with soap and copious amounts of water. If irritation persists, seek medical attention.
Eye Contact	Flush eyes with copious amounts of water for at least 15 minutes, ensuring to separate the eyelids. If irritation persists, seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult or they are not breathing, provide artificial respiration and seek medical attention.
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

Dispose of **C3a (70-77)** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains. Unused material should be disposed of as chemical waste.

Experimental Workflow

The following diagram illustrates a general workflow for handling and preparing **C3a (70-77)** for an in-vitro experiment.



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Caption: Workflow for the safe handling and experimental use of **C3a (70-77)**.

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